

physical and chemical properties of O-Benzoylhydroxylamine

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Compound of Interest

Compound Name: O-Benzoylhydroxylamine

Cat. No.: B1197823

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O-Benzoylhydroxylamine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

O-Benzoylhydroxylamine is a versatile chemical reagent widely utilized in organic synthesis. Its significance lies primarily in its function as an electrophilic aminating agent, enabling the formation of carbon-nitrogen (C-N) bonds, a fundamental transformation in the synthesis of numerous organic molecules and pharmaceuticals. This guide provides an in-depth overview of the physical and chemical properties of **O-Benzoylhydroxylamine**, its reactivity, relevant experimental protocols, and its applications in modern synthetic chemistry.

Core Physical and Chemical Properties

The physical and chemical characteristics of **O-Benzoylhydroxylamine** are summarized below. It is important to distinguish between the free base and its hydrochloride salt, as their properties, particularly the melting point, differ.

Quantitative Data Summary

Property	Value	Notes
Molecular Formula	C ₇ H ₇ NO ₂	
Molecular Weight	137.14 g/mol	
Melting Point	110-112 °C	For the hydrochloride salt.
Appearance	Tan to white solid	For the hydrochloride salt.
Topological Polar Surface Area	52.3 Å ²	
Hydrogen Bond Donor Count	1	
Hydrogen Bond Acceptor Count	3	
Rotatable Bond Count	2	
XLogP3	1.4	

Solubility and Stability

- Solubility: **O-Benzoylhydroxylamine** is slightly soluble in water but is miscible with organic solvents like ethanol, ether, and chloroform.
- Stability: **O-Benzoylhydroxylamine** and its derivatives generally show good stability and can be stored indefinitely in a freezer without decomposition or loss of reactivity. The hydrochloride salt is described as hygroscopic (absorbs moisture from the air) and should be stored in a tightly closed container, protected from moisture.

Chemical Reactivity and Applications

O-Benzoylhydroxylamine is a cornerstone reagent for electrophilic amination. It serves as an efficient "NH₂⁺" synthon, enabling the introduction of an amino group to a variety of nucleophiles.

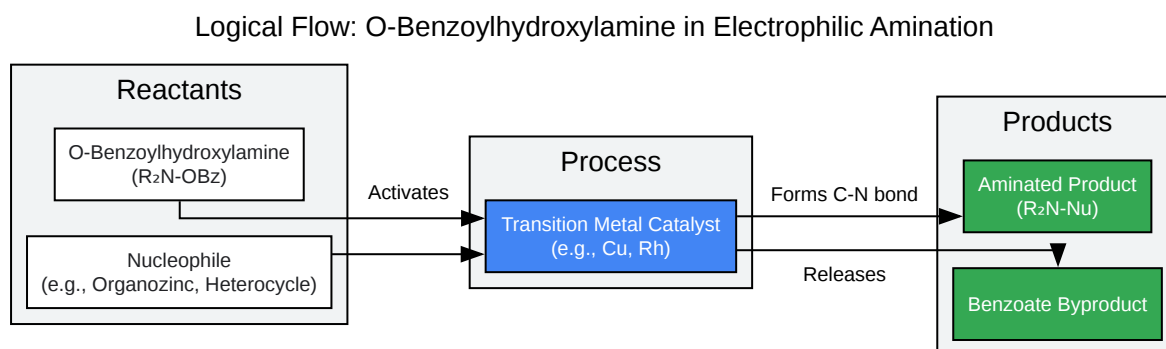
Electrophilic Amination

Over the past decade, the use of **O-benzoylhydroxylamines** in transition metal-catalyzed C-N bond formation has become a prominent strategy in organic synthesis. These reactions offer an

attractive alternative to traditional methods. **O-benzoylhydroxylamines** have been successfully employed in copper, palladium, nickel, and cobalt-catalyzed electrophilic amination reactions.

- **Copper-Catalyzed Amination:** A mild and broadly applicable method involves the copper-catalyzed electrophilic amination of organozinc reagents with O-benzoyl hydroxylamines. This allows for the synthesis of a wide variety of secondary and tertiary amines.
- **N-Amination of Heterocycles:** **O-Benzoylhydroxylamine** derivatives have been shown to be superior reagents for the N-amination of heterocyclic compounds such as pyrroles, indoles, and imidazoles.
- **Alkyl Nitrene Precursors:** Recent studies have introduced **O-benzoylhydroxylamines** as competent precursors for alkyl nitrenes, which can then be used in rhodium-catalyzed reactions to construct various nitrogen-containing heterocycles, like pyrrolidines, from primary amines.

The general mechanism for its role as an aminating agent is depicted in the logical relationship diagram below.



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Caption: Logical flow of **O-Benzoylhydroxylamine** as an electrophilic aminating agent.

Experimental Protocols

Detailed methodologies are crucial for the successful application of **O-Benzoylhydroxylamine** in research. Below are representative experimental protocols for its synthesis and use.

Synthesis of a Substituted O-Benzoylhydroxylamine

This protocol describes the synthesis of 4-Benzoyloxymorpholine, a derivative of **O-Benzoylhydroxylamine**, via oxidation.

Reagents and Equipment:

- Benzoyl peroxide
- Dipotassium hydrogen phosphate (K_2HPO_4)
- N,N-dimethylformamide (DMF)
- Morpholine
- Deionized water
- 500-mL round-bottomed flask
- Teflon-coated magnetic stir bar

Procedure:

- A 500-mL, one-necked, round-bottomed flask equipped with a Teflon-coated magnetic stir bar is charged with benzoyl peroxide (12.11 g, 50 mmol), dipotassium hydrogen phosphate (13.
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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com